

Unable to Locate Experimental Protocol for BAR-072

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Compound of Interest

Compound Name: BAR-072

Cat. No.: B15580048

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Following a comprehensive search, we were unable to locate a specific experimental protocol for a substance or process designated as "**BAR-072**." The search results did not yield any documents, research papers, or clinical trials directly corresponding to this identifier.

It is possible that "**BAR-072**" may be an internal project name, a compound that has not been publicly disclosed, or a misinterpretation of an existing designation.

The search did, however, retrieve information on related topics that may be of interest to researchers, scientists, and drug development professionals. These include:

- **BAR Domain Proteins:** A family of proteins involved in sensing and inducing membrane curvature, playing a crucial role in various cellular processes such as endocytosis and cell motility.[1][2][3][4][5] Research in this area involves techniques to study protein-membrane interactions and their effects on the actin cytoskeleton.
- **ES-072:** An oral, mutant-selective EGFR T790M inhibitor investigated for the treatment of non-small-cell lung cancer. A first-in-human Phase 1 study has been conducted to evaluate its safety, tolerability, pharmacokinetics, and preliminary antitumor activity.[6]

- CX-072: A PD-L1 probody therapeutic that has been studied in a Phase 2 clinical trial in combination with other anticancer therapies for adults with solid tumors.[7][8]

We recommend verifying the identifier "**BAR-072**" for accuracy. Should you have a more specific name for the compound or protocol, or if your interest lies in the broader topics of BAR domain proteins or the specific drugs ES-072 or CX-072, we would be pleased to provide a detailed report on those subjects.

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References

- 1. BAR domain proteins-a linkage between cellular membranes, signaling pathways, and the actin cytoskeleton - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. BAR domain proteins—a linkage between cellular membranes, signaling pathways, and the actin cytoskeleton - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Let's go bananas: revisiting the endocytic BAR code | The EMBO Journal [link.springer.com]
- 4. researchgate.net [researchgate.net]
- 5. Thermodynamics and Free Energy Landscape of BAR-Domain Dimerization from Molecular Simulations - PMC [pmc.ncbi.nlm.nih.gov]
- 6. First-in-Human Phase 1 Study of ES-072, an Oral Mutant-Selective EGFR T790M Inhibitor, in Non-Small-Cell Lung Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. A Phase 2, Open-Label, Multi-cohort Study of PD-L1 Probody  Therapeutic CX-072 in Combination With Other Anticancer Therapy in Adults With Solid Tumors (PROCLAIM-CX-072) | Dana-Farber Cancer Institute [dana-farber.org]
- 8. researchgate.net [researchgate.net]
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